

2,3-Dioxoindoline-7-carboxylic Acid: Proper Disposal & Handling Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2,3-Dioxoindoline-7-carboxylic acid
CAS No.:	25128-35-2
Cat. No.:	B1303470

[Get Quote](#)

Executive Summary & Chemical Profile

Effective chemical waste management requires more than simply following a checklist; it requires understanding the physicochemical properties that dictate safety. **2,3-Dioxoindoline-7-carboxylic acid** (also known as Isatin-7-carboxylic acid) is a functionalized isatin derivative commonly used as a building block in drug discovery. While often classified as an irritant, its acidic nature and nitrogen-containing heterocycle require specific segregation protocols to prevent incompatible reactions in waste streams.

Chemical Identity & Properties

Property	Data
Chemical Name	2,3-Dioxindoline-7-carboxylic acid
Synonyms	Isatin-7-carboxylic acid; 7-Carboxyisatin
CAS Number	25128-35-2
Molecular Formula	C ₉ H ₅ NO ₄
Molecular Weight	191.14 g/mol
Physical State	Orange to red crystalline solid
Solubility	Sparingly soluble in water; Soluble in DMSO, DMF, Ethanol
Acidity (pKa)	Acidic (Carboxylic acid moiety)

Hazard Identification & Risk Assessment

Before disposal, the user must acknowledge the specific hazards associated with this compound to select the correct Personal Protective Equipment (PPE) and waste stream.

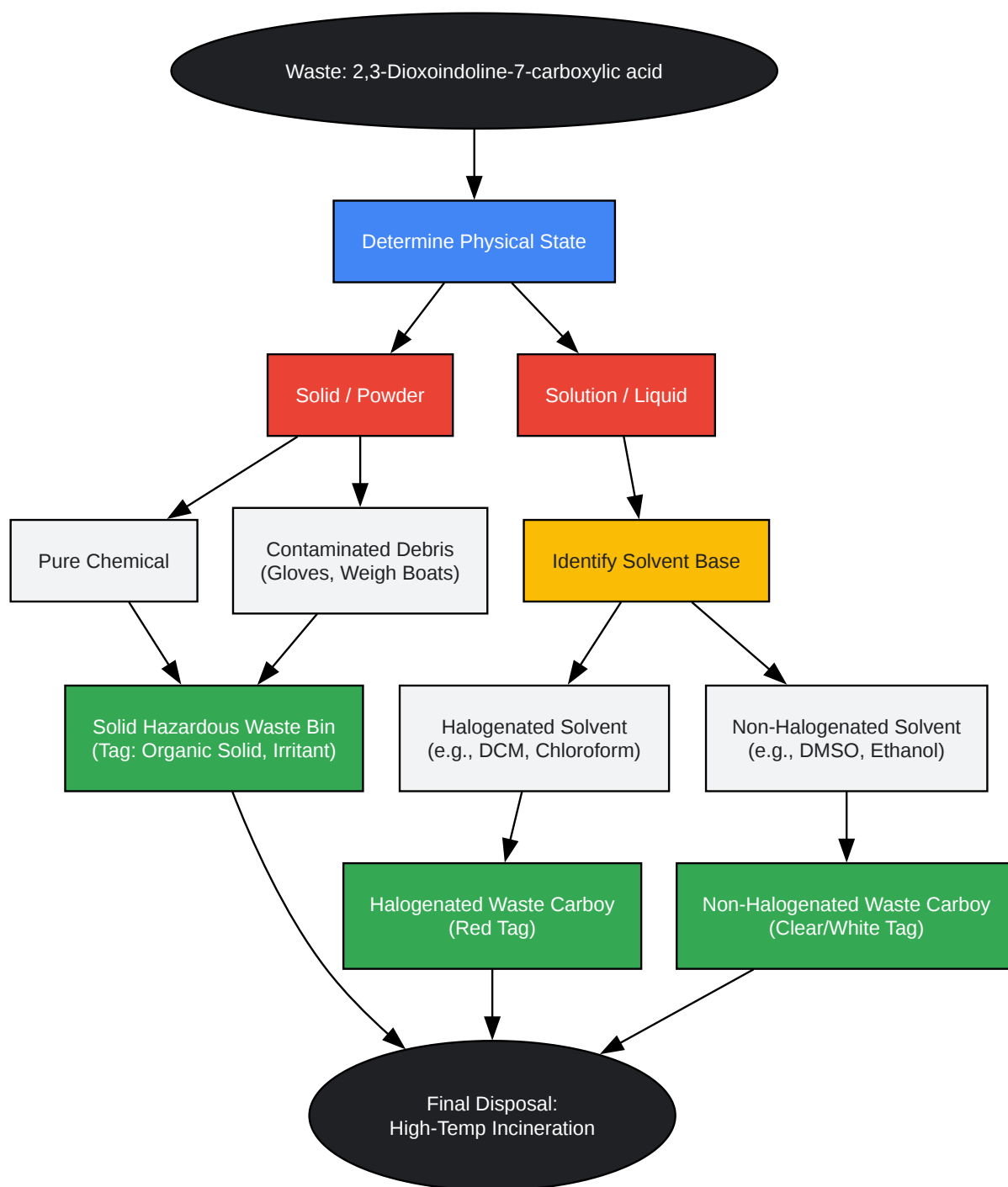
Primary GHS Hazards:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Scientific Rationale for Handling: The carboxylic acid group at position 7 increases the compound's polarity and acidity compared to unsubstituted isatin. Consequently, this compound can react exothermically with strong bases. Crucial Rule: Never dispose of this compound in a waste container designated for basic (alkaline) organic waste, as this may generate heat or pressure buildup.

Disposal Decision Matrix & Workflow

The following diagram illustrates the logical decision tree for disposing of **2,3-Dioxindoline-7-carboxylic acid** based on its physical state and solvent matrix.



[Click to download full resolution via product page](#)

Figure 1: Decision tree for the segregation and disposal of isatin derivatives.

Detailed Operational Protocols

Protocol A: Solid Waste Disposal (Pure Substance)

Use this for expired shelf stock or excess solid reagent.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or the original glass container if the cap is intact.
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: Write out the full name (do not use abbreviations or structures).
 - Hazards: Check "Irritant" and "Toxic" (as a precaution for nitrogenous heterocycles).
- Segregation: Place the container in the Solid Organic Waste stream.
 - Caution: Ensure the bin does not contain loose oxidizers (e.g., permanganates, nitrates) to prevent potential combustion risks.

Protocol B: Liquid Waste (Reaction Mixtures & Stock Solutions)

Use this for HPLC waste, mother liquors, or dissolved stock.

- Solvent Identification:
 - Scenario 1 (Halogenated): If dissolved in Dichloromethane (DCM) or Chloroform.
 - Action: Pour into the Halogenated Organic carboy.
 - Scenario 2 (Non-Halogenated): If dissolved in DMSO, DMF, Methanol, or Ethyl Acetate.
 - Action: Pour into the Non-Halogenated Organic carboy.

- Compatibility Check:
 - Ensure the waste carboy pH is neutral to acidic.
 - Do not mix with waste streams containing Sodium Azide (risk of azido-isatin formation) or Cyanides (risk of HCN evolution if the mixture is acidic).
- Rinsing: Triple-rinse the empty vessel with the compatible solvent and add rinsate to the waste carboy.

Protocol C: Contaminated Labware

Use this for gloves, paper towels, and weigh boats.

- Trace vs. Gross Contamination:
 - Trace: Place in the standard laboratory solid waste bin (often a yellow or red bag depending on institutional policy for chemically contaminated debris).
 - Gross Contamination: If a spill is absorbed, seal the absorbent materials in a Ziploc bag before placing them in the solid waste bin to prevent dust generation.
- Sharps: Syringes used with this chemical must go into rigid Sharps containers, regardless of chemical residue.

Regulatory Compliance & Safety

United States (RCRA/EPA)

- Classification: **2,3-Dioxoindoline-7-carboxylic acid** is not a P-listed or U-listed waste by specific name.
- Waste Determination: It is classified as a Characteristic Waste if it exhibits properties of toxicity or if mixed with ignitable solvents.
- Generator Status: Most labs operate as Small Quantity Generators (SQG). You must ensure this waste is tallied toward your monthly hazardous waste totals.

European Union (EWC)

- Waste Code: Generally falls under 16 05 06* (laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals).

Emergency Procedures

- Spill (Solid): Dampen a paper towel to avoid creating dust. Wipe up the powder and dispose of it as solid hazardous waste. Clean the surface with a mild soap solution (alkaline soap helps neutralize the carboxylic acid).
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present. [3]
- Skin Contact: Wash with soap and water.[1][4][5] The orange color may stain skin temporarily; this is characteristic of isatin derivatives.

References

- National Center for Biotechnology Information (PubChem).**2,3-dioxoindoline-7-carboxylic acid** (Compound Summary). [Link]
- Princeton University EHS.Laboratory Waste Disposal Procedures. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. jubilantingrevia.com [jubilantingrevia.com]
- 2. [25128-35-2 Cas No. | Isatin-7-carboxylic acid | Apollo](#) [store.apolloscientific.co.uk]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. sds.metasci.ca [sds.metasci.ca]
- 5. eurogentec.com [eurogentec.com]

- To cite this document: BenchChem. [2,3-Dioxindoline-7-carboxylic Acid: Proper Disposal & Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1303470/docs#2-3-dioxindoline-7-carboxylic-acid-proper-disposal-handling-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)